

Application Notes and Protocols: Flushing Organs with Viaspan Pre-Transplantation

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Compound of Interest

Compound Name: Viaspan

Cat. No.: B611682

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Introduction

Viaspan, also recognized as University of Wisconsin (UW) solution, is a sterile, non-pyrogenic formulation developed for the hypothermic flushing and static cold storage of organs designated for transplantation.[1][2] Its primary application is in the preservation of kidneys, livers, and pancreases.[1][3][4] The solution's composition is meticulously designed to uphold organ viability ex vivo by mitigating cellular edema, curtailing metabolic acidosis, and obviating hypothermia-induced cellular damage.[3][4][5] This document delineates comprehensive protocols for the pre-transplantation flushing of organs using **Viaspan**, supplemented with quantitative data and illustrative diagrams detailing the procedural workflow and the solution's protective mechanisms.

Data Presentation

Table 1: Composition of Viaspan (University of Wisconsin Solution)

Component	Concentration
Potassium Lactobionate	100 mM
KH ₂ PO ₄	25 mM
MgSO ₄	5 mM
Raffinose	30 mM
Adenosine	5 mM
Glutathione	3 mM
Allopurinol	1 mM
Hydroxyethyl Starch (HES)	50 g/L
Physicochemical Properties	
Osmolarity	~320 mOsm/L
Sodium Concentration	29 mEq/L
Potassium Concentration	125 mEq/L
pH at Room Temperature	7.4

Source:[1][2]

Table 2: Recommended Perfusion and Storage Parameters

Parameter	Value
Storage Temperature	2 - 8°C
Perfusion Pressure	Maximum 200 mmHg (external pressure cuff), corresponding to an intra-aortic pressure of around 40 mmHg
Perfusion Volume (In-situ aortic flush for abdominal organs)	50 - 70 ml/kg of donor body weight
Perfusion Volume (In-situ portal vein flush for liver)	1 Liter

Source: UK Abdominal Perfusion and Preservation Protocol

Experimental Protocols

Pre-Perfusion Preparation

1.1. Viaspan Solution Preparation:

- Store **Viaspan** solution at a temperature range of 2-25°C. It is imperative that the solution is not frozen.[1]
- Before use, the **Viaspan** solution must be cooled to a temperature of 2-8°C.[3]
- Any necessary supplements, such as glutathione, should be added immediately prior to use, in accordance with institutional protocols.[6]
- Visually inspect the solution to ensure it is clear and devoid of any particulate matter.[1]

1.2. Surgical Area and Equipment Preparation:

- A sterile field must be established for the organ retrieval and perfusion procedures.
- Sterile cannulas of appropriate dimensions for the target vasculature (e.g., aorta, portal vein) should be readily available.

- The perfusion apparatus, which may consist of a peristaltic pump or a gravity-fed system equipped with a pressure cuff, should be prepared.
- All tubing must be thoroughly flushed with cold **Viaspan** to eliminate any air bubbles.

General In-Situ Organ Flushing Protocol (Abdominal Organs)

The following protocol serves as a general guideline and may necessitate modifications based on the specific organ and established institutional practices.

2.1. Cannulation:

- Subsequent to a laparotomy and adequate exposure of the abdominal organs, the distal aorta should be cannulated to facilitate antegrade perfusion.
- For the specific purpose of liver perfusion, the portal vein should also be cannulated.

2.2. Initiation of Perfusion:

- The supraceliac aorta should be cross-clamped to isolate the abdominal circulation.
- The aortic flush should be initiated using cold **Viaspan** solution (2-8°C).
- The primary objective of the in-situ perfusion is to obtain a clear effluent from the transected inferior vena cava.

2.3. Perfusion Parameters:

- For a standard aortic flush, a volume of 50-70 ml/kg of **Viaspan** should be infused.
- When performing a portal vein flush for the liver, an approximate volume of 1 liter of **Viaspan** should be utilized.
- It is crucial to maintain a perfusion pressure that does not result in an intra-aortic pressure exceeding 40 mmHg. This can be accomplished by applying a maximum external pressure of 200 mmHg to the perfusion bag.

Organ-Specific Back-Table Perfusion Protocols

Following organ retrieval, back-table perfusion may be carried out to guarantee uniform flushing of the vasculature.

3.1. Kidney Perfusion:

- The renal artery should be cannulated.
- Perfusion with cold **Viaspan** should continue until the effluent from the renal vein is visibly clear.

3.2. Liver Perfusion:

- Both the portal vein and the hepatic artery should be cannulated.
- The liver should be perfused through both vessels with cold **Viaspan** until the effluent from the hepatic veins is clear.

3.3. Pancreas Perfusion:

- The splenic and superior mesenteric arteries should be cannulated.
- Perfusion with cold **Viaspan** should be maintained until the effluent from the portal vein is clear.

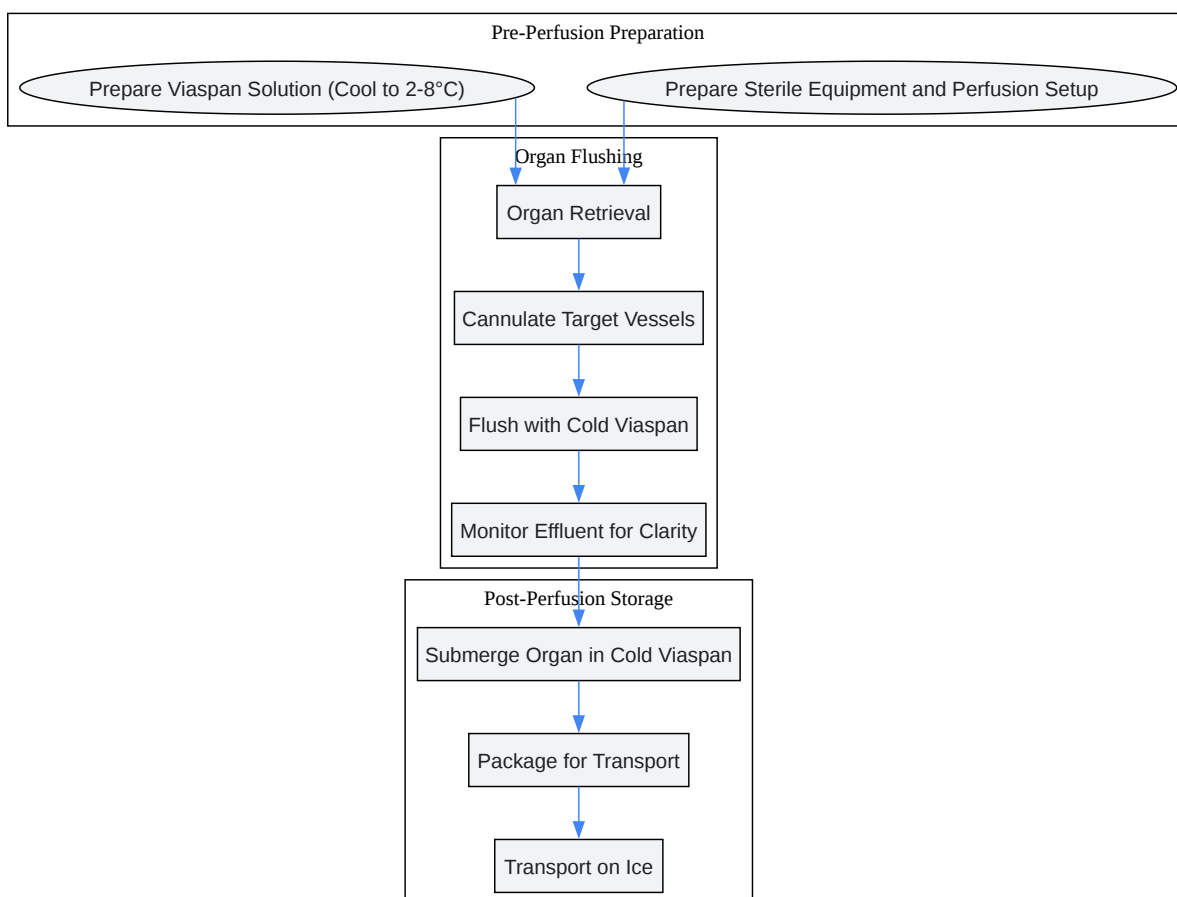
Post-Perfusion Storage

4.1. Static Cold Storage:

- Subsequent to flushing, the organ should be submerged in a sterile container filled with cold (2-8°C) **Viaspan** solution.
- This primary container should then be placed within a larger, secondary container holding cold saline.
- The entire assembly is then to be placed in a transport cooler containing ice to sustain the hypothermic conditions.

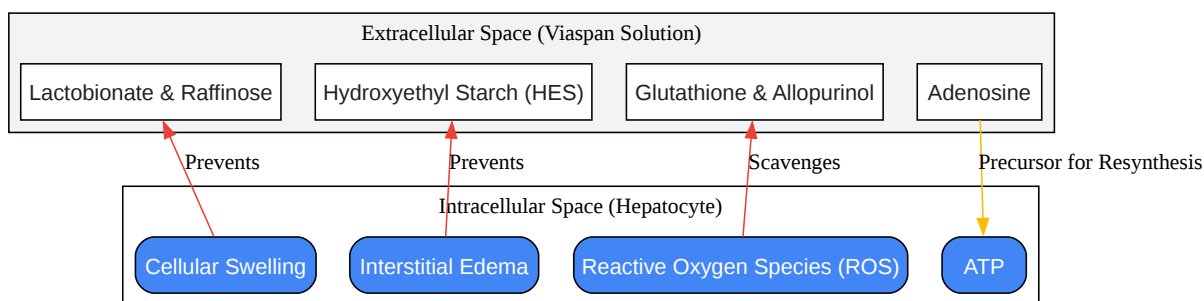
- It is critical to ensure that the organ does not come into direct contact with the ice.

Mandatory Visualization



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Caption: Experimental workflow for organ flushing with **Viaspan**.



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Caption: Protective mechanisms of **Viaspan** components.

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- To cite this document: BenchChem. [Application Notes and Protocols: Flushing Organs with Viaspan Pre-Transplantation]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b611682#protocol-for-flushing-organs-with-viaspan-pre-transplantation\]](https://www.benchchem.com/product/b611682#protocol-for-flushing-organs-with-viaspan-pre-transplantation)

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